

# Personal protective equipment for handling Arborinine

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## Compound of Interest

Compound Name: Arborinine

Cat. No.: B190305

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## Essential Safety and Handling Guide for Arborinine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Arborinine**. The following procedures and recommendations are based on available data and general laboratory safety protocols.

## Chemical and Physical Properties

A summary of the known quantitative data for **Arborinine** is presented below. It is important to note that a comprehensive official Safety Data Sheet (SDS) with detailed toxicity and exposure limit data was not readily available. One supplier, MedChemExpress, states that **Arborinine** is not classified as a hazardous substance or mixture<sup>[1]</sup>. However, in the absence of complete toxicological data, it is prudent to handle this compound with care, employing standard laboratory safety practices.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>15</sub> NO <sub>4</sub>	[1][2][3][4]
Molecular Weight	285.29 g/mol	[1][2][3]
CAS Number	5489-57-6	[1][2][5]
Melting Point	175 - 177.5 °C	[2][3][6][7]
Boiling Point	508.4 °C (Predicted)	[2][7]
Appearance	Solid	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. [5]	
Storage Temperature	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month. Recommended to store at 2°C - 8°C with the container well closed.[1][2]	

## Personal Protective Equipment (PPE)

When handling **Arborinine**, appropriate personal protective equipment should be worn to minimize exposure, as comprehensive toxicity data is not available. The following PPE is recommended based on general laboratory safety standards for handling solid chemical compounds.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are essential to prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated.  
[8][9]
- Eye Protection: Safety glasses with side shields or goggles are mandatory to protect against dust particles and splashes.[8]

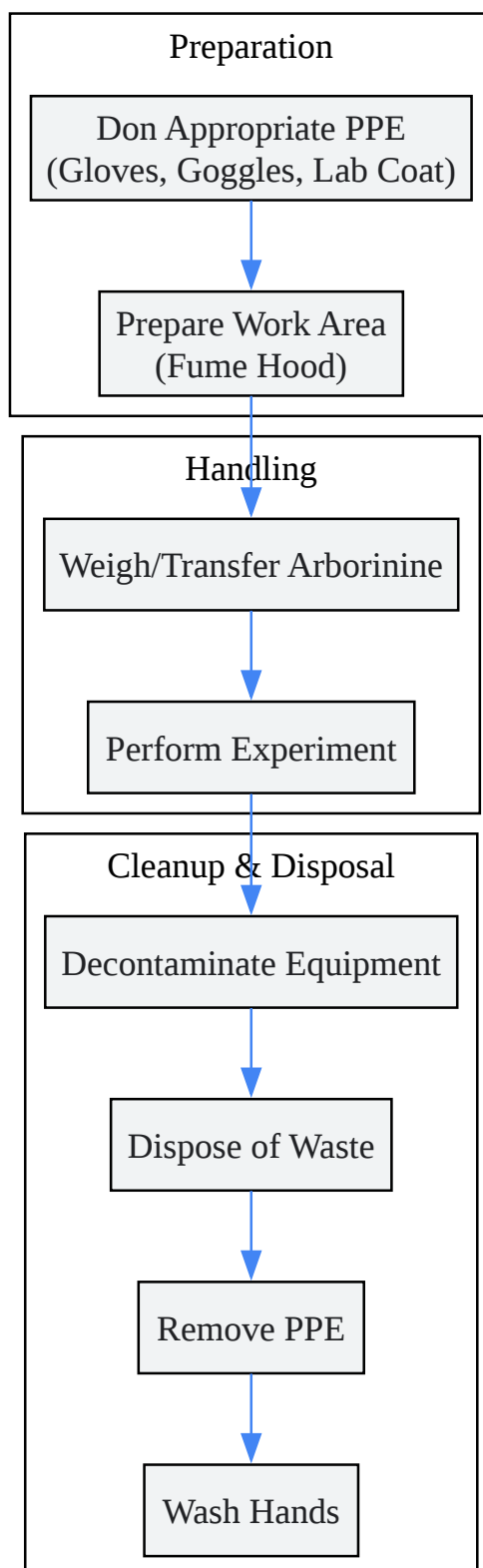
- **Skin and Body Protection:** A lab coat or long-sleeved shirt and long pants should be worn to protect the skin.[8][10] For tasks with a higher risk of dust generation, disposable coveralls may be considered.
- **Respiratory Protection:** If handling large quantities or if there is a potential for aerosolization of the powder, a respirator with a particulate filter (e.g., N95 or P2) should be used.[11] All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

## Operational Plans: Safe Handling Procedures

Adherence to the following procedural steps will help ensure the safe handling of **Arborinine** in a laboratory setting.

- **Engineering Controls:** Handle **Arborinine** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- **Preventing Contamination:** Avoid direct contact with the skin, eyes, and clothing.[1] Do not eat, drink, or smoke in areas where **Arborinine** is handled.
- **Dispensing:** When weighing or transferring the powder, do so carefully to avoid creating dust. Use a spatula or other appropriate tools.
- **Housekeeping:** Keep the work area clean. Promptly clean up any spills according to the spill management protocol.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling **Arborinine** and before leaving the laboratory.[8]

## Experimental Workflow: Handling Arborinine



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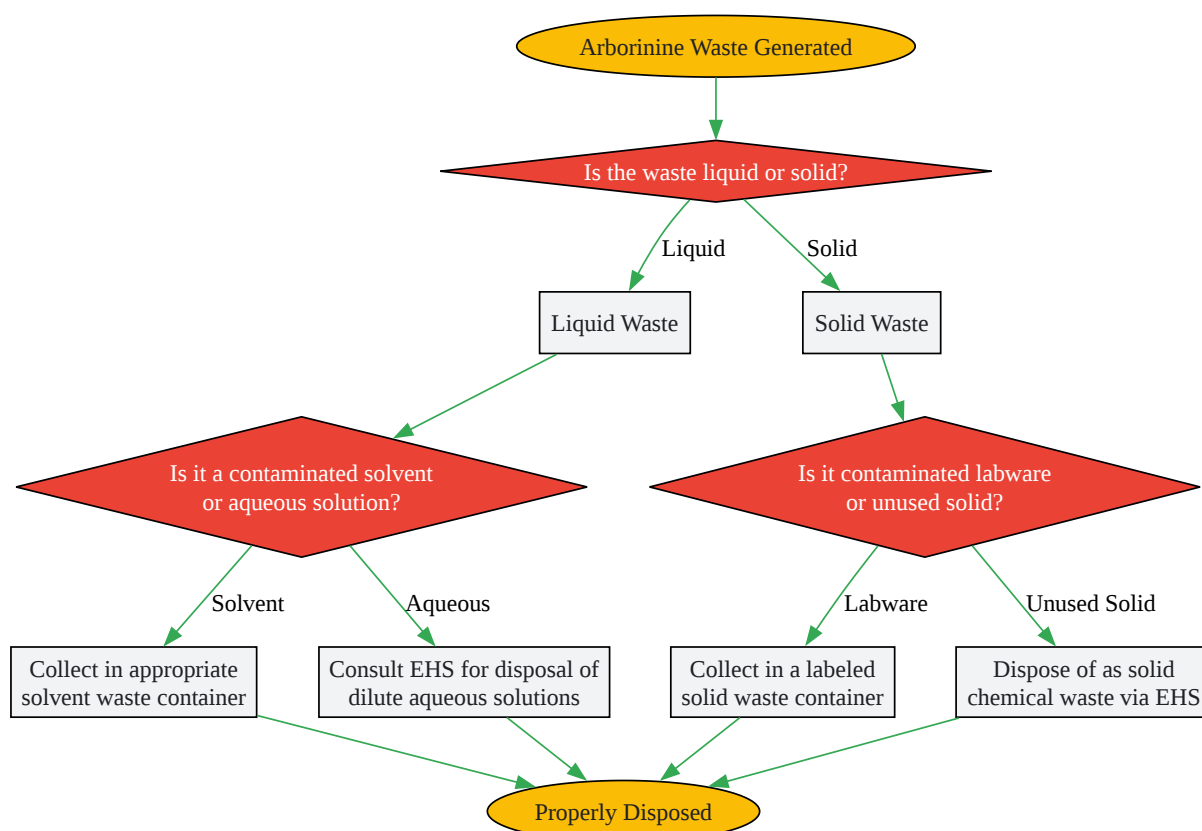
Caption: Experimental workflow for safely handling **Arborinine**.

## Disposal Plans

Proper disposal of **Arborinine** and contaminated materials is crucial to prevent environmental contamination and potential harm to others.

- **Unused Product:** Unused **Arborinine** should be disposed of as chemical waste. Consult your institution's environmental health and safety (EHS) office for specific guidelines. Do not dispose of it down the drain or in the regular trash.
- **Contaminated Materials:** All disposable items that have come into contact with **Arborinine**, such as gloves, paper towels, and pipette tips, should be collected in a designated, sealed waste container and disposed of as chemical waste.
- **Empty Containers:** Empty containers should be rinsed with an appropriate solvent (e.g., acetone or ethanol), and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to local regulations.

## Logical Relationship: Arborinine Waste Disposal



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Caption: Decision tree for the proper disposal of **Arborinine** waste.

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